

BAY-678 stability in different pH conditions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: BAY-678

CAS No.: 675103-36-3

Cat. No.: S005358

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Physicochemical & Solubility Data

The table below summarizes the key available data on **BAY-678**, which can inform decisions about solvent systems and storage conditions [1] [2] [3].

Property	Value / Information
Molecular Weight	400.35 g/mol [4] [1] [2]
Molecular Formula	C ₂₀ H ₁₅ F ₃ N ₄ O ₂ [4] [1] [2]
CAS No.	675103-36-3 [4] [1] [2]
Solubility in DMSO	≥ 100 mg/mL (249.78 mM) [1] [2]
Solubility in Ethanol	≥ 4.76 mg/mL (11.89 mM) [1] [2]
Predicted pKa	9.35 ± 0.70 [3]
Predicted LogP	2.5 [2]
Appearance	Light yellow to yellow solid powder [2] [3]

Experimental Handling & Storage Protocols

Based on the available information, here are recommended protocols for handling **BAY-678**:

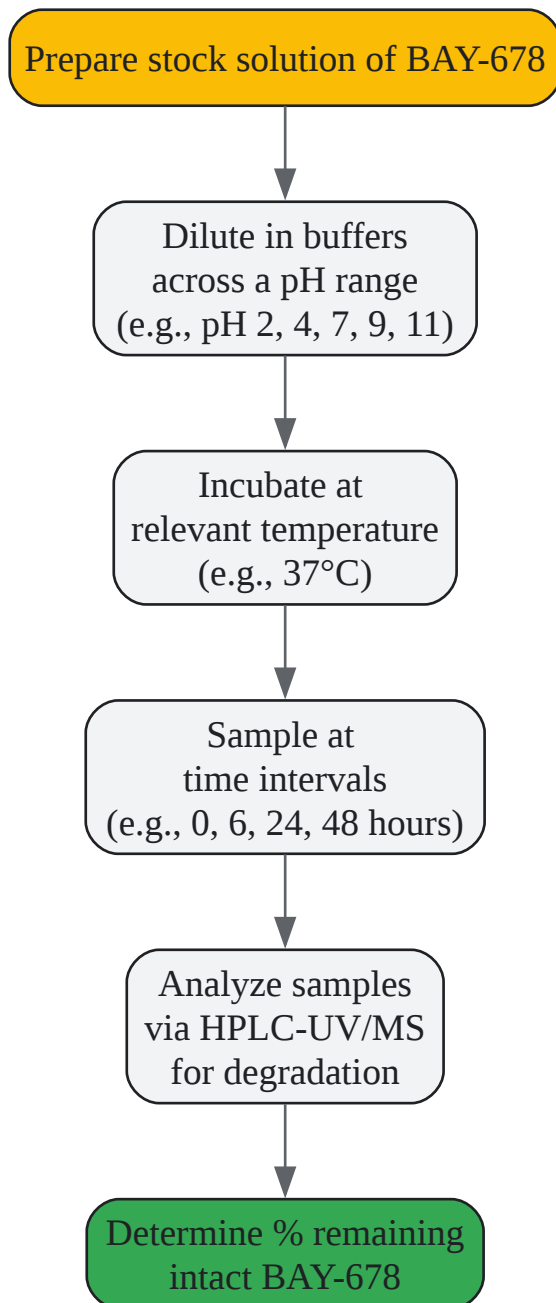
- **Storage Conditions:** The solid powder should be stored at **-20°C** [4] [1] [2]. Once dissolved, stock solutions in DMSO are stable for 1 year at -20°C and for 6 months at -80°C. It is best to aliquot the solution to avoid repeated freeze-thaw cycles [1] [2].
- **In Vivo Formulation Preparation:** For animal studies, the following formulation has been suggested to achieve a clear solution with a concentration of at least 2.5 mg/mL [1] [2]:
 - Prepare a stock solution in DMSO (e.g., 25 mg/mL).
 - Add this DMSO stock to 40% PEG300 and mix evenly.
 - Add 5% Tween-80 and mix evenly.
 - Finally, add 45% Saline to reach the desired volume.

Molecular Basis of Stability

Although direct pH stability data is unavailable, the high potency of **BAY-678** is attributed to a strategic **methyl sulfone substituent** on its dihydropyrimidinone core. This group acts to "freeze" the molecule into its bioactive conformation, which likely contributes to its overall metabolic stability and high binding affinity for human neutrophil elastase (HNE) [5].

Suggested Approach for pH Stability Testing

To fill the knowledge gap, you could design an experiment to determine the pH stability profile of **BAY-678**. The workflow below outlines the key steps:



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The information provided is for **research use only** and not for human use. All in vivo studies must be conducted in accordance with relevant institutional guidelines for animal care and use [4] [1] [2].

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References

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Address: Ontario, CA 91761, United States

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